

Application of Cyclohexadecane Derivatives in Fragrance and Perfume Research

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Compound of Interest

Compound Name: Cyclohexadecane

Cat. No.: B1619725

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

While **cyclohexadecane** itself is an odorless saturated hydrocarbon not utilized in the fragrance industry, its oxidized and unsaturated derivatives, particularly macrocyclic ketones such as cyclohexadecanone and 5-cyclohexadecen-1-one, are highly valued as synthetic musks. These compounds are integral to modern perfumery, providing warm, sensual, and substantive base notes that are crucial for fragrance longevity and complexity. Their development arose from the need to find ethical and cost-effective alternatives to natural musks derived from animals like the musk deer. This document provides detailed application notes and experimental protocols for the use of these **cyclohexadecane** derivatives in fragrance research and development.

Chemical Profiles and Odor Characteristics

The primary **cyclohexadecane** derivatives used in perfumery are cyclohexadecanone and its unsaturated analogue, 5-cyclohexadecen-1-one. Their properties are summarized below.

Compound Name	Alternative Names	CAS Number	Molecular Formula	Odor Profile	Primary Applications
Cyclohexadecanone	Isomuscone, Homoexalton e	2550-52-9	C ₁₆ H ₃₀ O	A warm, floral, woody, and diffusive musk odor with a sweet dry-down. Described as animalic and powdery.[1] [2]	Fine fragrances, lotions, soaps, shampoos, detergents.[1] [2]
5-Cyclohexadecen-1-one	Ambretone, Velvione	37609-25-9	C ₁₆ H ₂₈ O	A powdery, clean musk aroma.[3]	Fine fragrances, laundry care products.[3]

Quantitative Data: Usage Levels and Stability

The concentration of these macrocyclic musks in a final product is critical to achieving the desired olfactory effect without compromising the stability of the product base.

Recommended Usage Levels

Fragrance Compound	Product Type	Recommended Usage Level in Concentrate	Recommended Usage Level in Final Product
Cyclohexadecanone	Perfume Compositions	0.1% - 30% [2]	Up to 2.0% of the fragrance concentrate [4]
Detergent Granules		0.1% - 20% [2]	
5-Cyclohexadecen-1-one (and similar musks)	Perfume Compositions	Up to 5.0% of the fragrance concentrate [5]	0.1% - 50% (as part of an odoriferous composition)

Stability in Various Product Bases

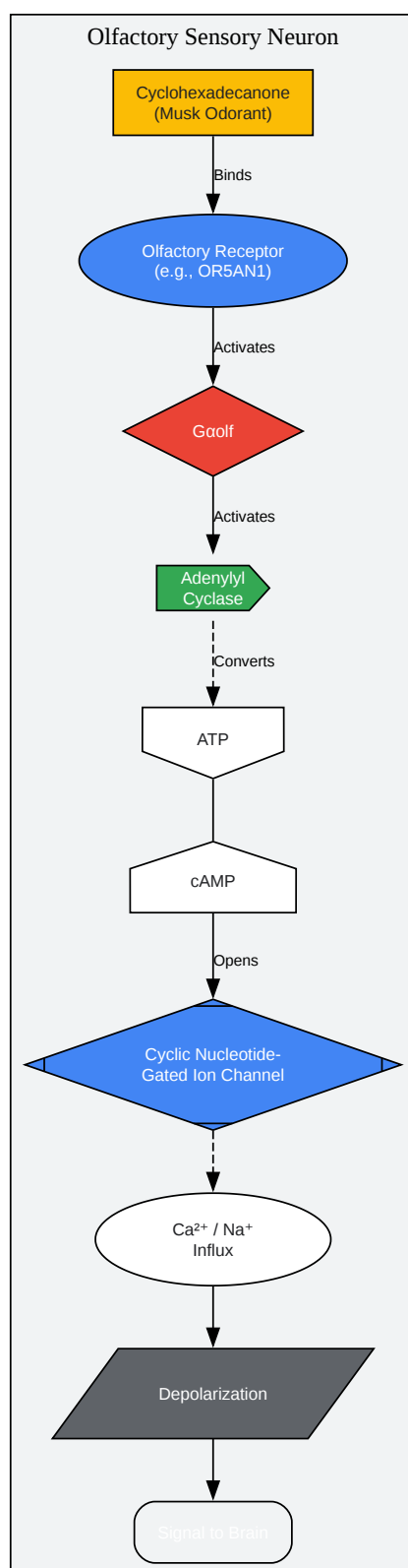
The stability of **cyclohexadecane** derivatives can vary depending on the chemical matrix of the consumer product.

Fragrance Compound	Product Base	Stability
Cyclohexadecanone	Body Lotion	Good[4]
Shampoo	Very Good[4]	
Soap	Very Good[4]	
Antiperspirant Roll-on	Good[4]	
Powder	Very Good[4]	
Citric Cleaner	Very Good[4]	
All-Purpose Cleaner	Very Good[4]	
Bleach	Poor[4]	
5-Cyclohexadecen-1-one (and similar musks)	Body Lotion	Good[5]
Shampoo	Good[5]	
Soap	Very Good[5]	
Antiperspirant Roll-on	Good[5]	
Powder	Very Good[5]	
Citric Cleaner	Good[5]	
All-Purpose Cleaner	Very Good[5]	
Bleach	Poor[5]	

Olfactory Signaling Pathway

The perception of macrocyclic musks like cyclohexadecanone is initiated by their binding to specific olfactory receptors (ORs) in the nasal epithelium. Research has identified a few key

human receptors responsible for musk perception, primarily OR5AN1 and OR5A2. The binding of a musk molecule triggers a G-protein-mediated signaling cascade, leading to the perception of its characteristic scent.



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Olfactory signal transduction pathway for musk compounds.

Experimental Protocols

Detailed methodologies for key experiments in fragrance research involving **cyclohexadecane** derivatives are provided below.

Protocol 1: Sensory Evaluation by a Trained Panel

Objective: To determine the odor profile, intensity, and hedonic value of a macrocyclic musk.

Materials:

- Test compound (e.g., Cyclohexadecanone) solution in an odorless solvent (e.g., diethyl phthalate or ethanol).
- Reference musk compounds for comparison.
- Odorless smelling strips (blotters).
- Controlled environment sensory booths with proper ventilation.[\[6\]](#)
- Data collection software.

Procedure:

- **Panelist Selection and Training:** Recruit panelists screened for normal olfactory function and train them to identify and scale the intensity of various reference odors, including different types of musks.
- **Sample Preparation:** Prepare dilutions of the test compound and reference materials. For initial screening, a 10% solution on a smelling strip is common.
- **Blotter Dipping:** Dip the smelling strips to a depth of 1 cm into the solutions and allow the solvent to evaporate for 30 seconds.
- **Evaluation:** Present the coded, randomized blotters to the panelists in the sensory booths.
- **Data Collection:** Panelists evaluate the blotters at set time intervals (e.g., 1 min, 10 min, 1 hr, 6 hrs, 24 hrs) and rate the following on a structured scale (e.g., a 1-10 scale):

- Odor Intensity: The perceived strength of the scent.
- Odor Descriptors: Panelists select terms from a standardized lexicon (e.g., musky, powdery, sweet, animalic, woody).
- Hedonic Tone: The pleasantness of the odor.
- Data Analysis: Statistically analyze the collected data to create an odor profile, an intensity curve over time (evaporation curve), and an average hedonic score.

Protocol 2: Gas Chromatography-Olfactometry (GC-O)

Objective: To identify the specific odor-active compounds in a fragrance mixture containing a macrocyclic musk.

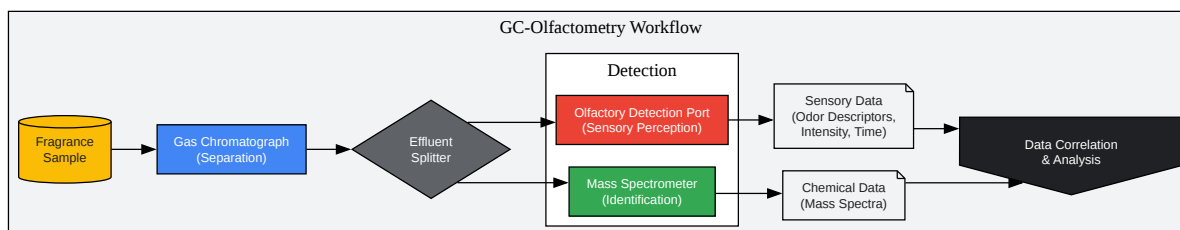
Materials:

- Gas chromatograph with a column suitable for fragrance analysis.
- An olfactory detection port (ODP) splitting the effluent from the GC column.
- A simultaneous chemical detector (e.g., Mass Spectrometer, MS).
- The fragrance sample containing the test compound.
- A trained human assessor.

Procedure:

- Instrument Setup: Install the GC column and configure the instrument with an appropriate temperature program to separate the fragrance components. Split the column effluent between the MS detector and the ODP.
- Sample Injection: Inject a small volume of the fragrance solution into the GC.
- Olfactory Assessment: The trained assessor sniffs the effluent from the ODP throughout the chromatographic run.

- **Data Recording:** The assessor records the retention time, duration, intensity, and a qualitative description of each odor perceived. This is often done using specialized software that correlates the sensory event with the chromatogram.
- **Chemical Identification:** Simultaneously, the MS detector records the mass spectra of the compounds as they elute.
- **Data Correlation:** Correlate the sensory data from the ODP with the chemical data from the MS to identify which specific chemical compound is responsible for each perceived odor.



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